

safety, handling, and disposal of 1-Phenylbutan-2-ol

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Compound of Interest

Compound Name: 1-Phenylbutan-2-ol

Cat. No.: B045080

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An In-depth Technical Guide to the Safety, Handling, and Disposal of **1-Phenylbutan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and disposal procedures for **1-Phenylbutan-2-ol** (CAS: 701-70-2). Adherence to these guidelines is critical for ensuring a safe laboratory environment and compliance with regulatory standards.

Chemical Identification and Properties

1-Phenylbutan-2-ol, also known as α -Ethylphenethyl alcohol, is a secondary alcohol.^{[1][2]} Its fundamental properties are summarized below.


Table 1: Physical and Chemical Properties of **1-Phenylbutan-2-ol**

Property	Value	Source
IUPAC Name	1-phenylbutan-2-ol	[1][2]
Synonyms	α -Ethylphenethyl alcohol, Benzyl ethyl carbinol	[1]
CAS Number	701-70-2	[1][2]
Molecular Formula	C ₁₀ H ₁₄ O	[1][2][3]
Molecular Weight	150.22 g/mol	[1][3]
InChIKey	LYUPJHVGLFETDG- UHFFFAOYSA-N	[1]

Hazard Identification and Safety

1-Phenylbutan-2-ol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 2: GHS Hazard Classification for **1-Phenylbutan-2-ol**

Pictogram	Signal Word	Hazard Class	Hazard Code	Hazard Statement
 alt text	Warning	Skin Corrosion/Irritation	H315	Causes skin irritation.[1][3]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation.[1] [3]		
Specific Target Organ Toxicity — Single Exposure	H335	May cause respiratory irritation.[1][3]		

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and risk.

Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate controls and PPE for the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment (PPE)

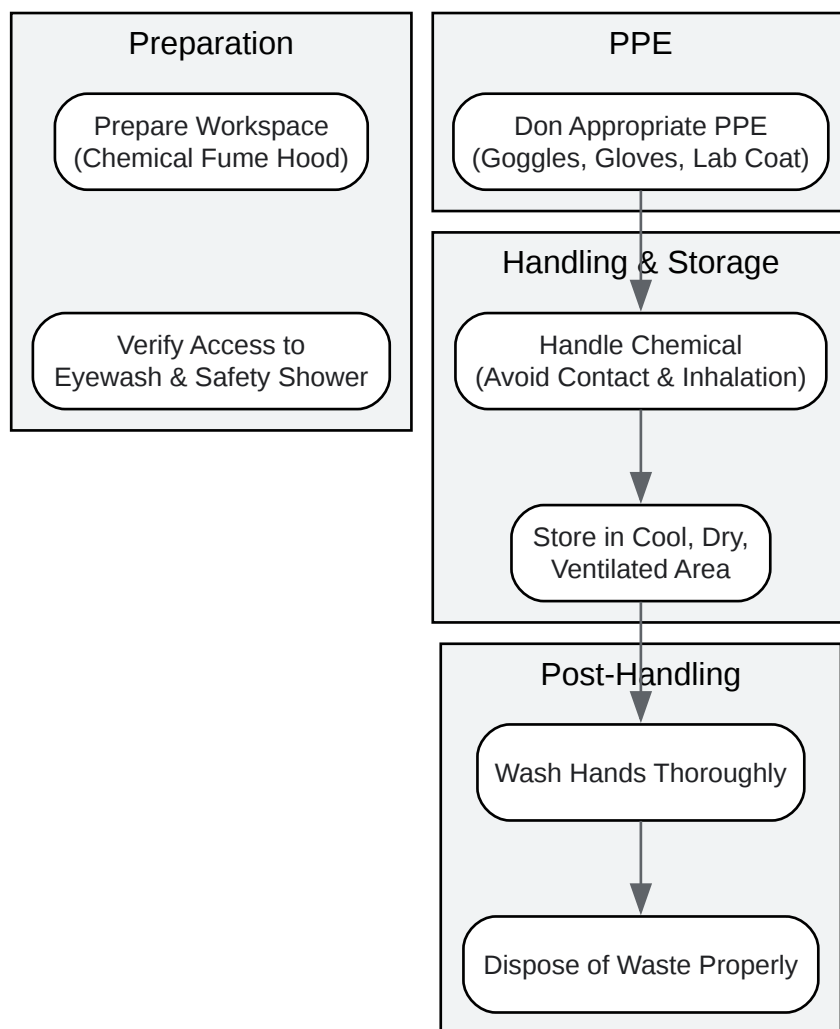
Protection Type	Required PPE	Rationale and Best Practices
Eye and Face	Chemical safety goggles and a face shield. [4]	Must be worn when there is a splash hazard. Standard prescription glasses are not sufficient. An eyewash station must be readily accessible. [4]
Skin	Chemical-resistant gloves (Nitrile rubber recommended). Flame-resistant lab coat. [4]	Disposable nitrile gloves should be changed immediately upon contamination. Do not wear shorts or open-toed shoes. [4]
Respiratory	Use only in a well-ventilated area or with local exhaust ventilation (e.g., a chemical fume hood). [4]	Avoid breathing fumes or vapors. If ventilation is inadequate, a NIOSH-approved respirator may be necessary. [4]

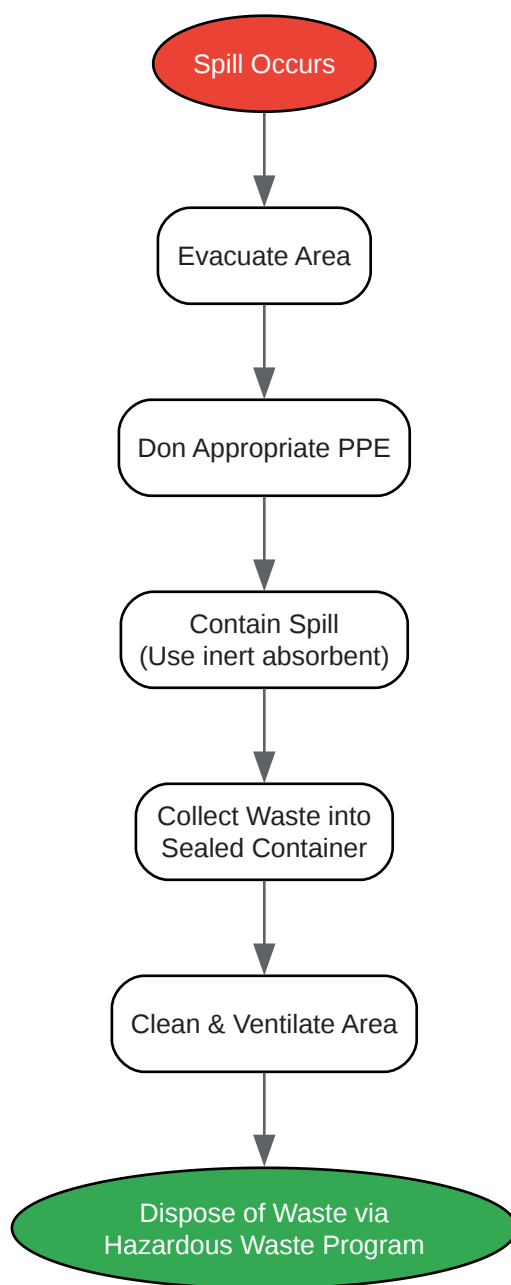
General Handling and Storage Protocol

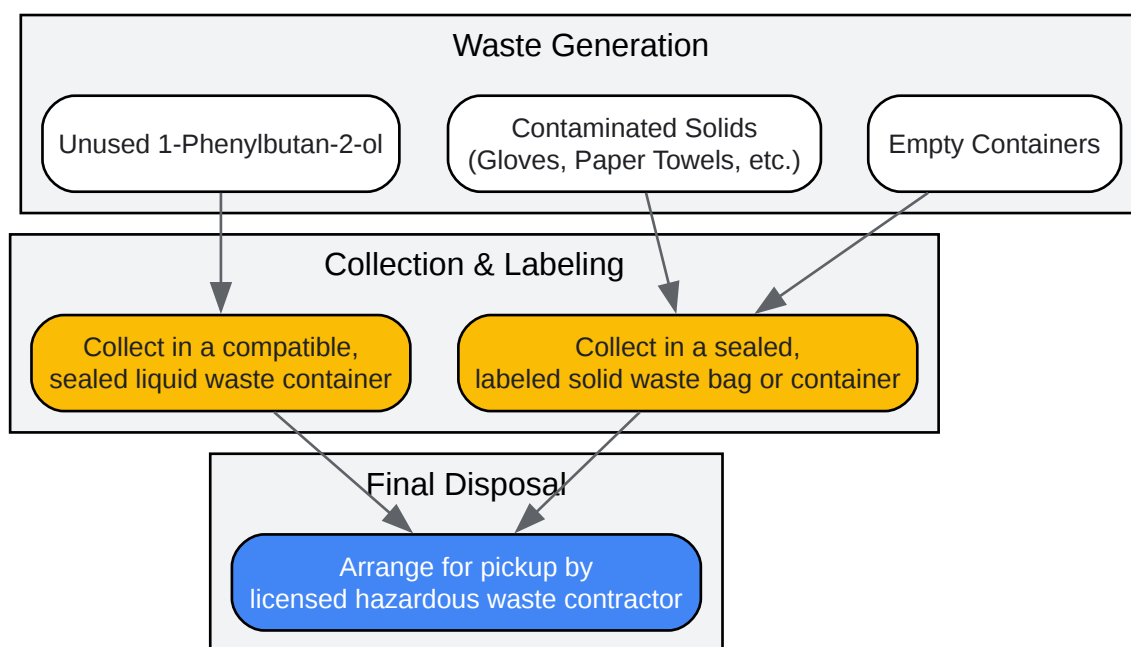
A general experimental protocol for handling **1-Phenylbutan-2-ol** in a laboratory setting.

Methodology:

- Preparation: Before handling, ensure that the work area, specifically a certified chemical fume hood, is clean and uncluttered. Verify that an emergency eyewash station and safety shower are accessible and operational.[4]
- PPE Donning: Put on all required PPE as specified in Table 3, including a lab coat, chemical safety goggles, and nitrile gloves.[4]
- Chemical Handling:
 - Perform all manipulations of **1-Phenylbutan-2-ol** inside the chemical fume hood to minimize inhalation exposure.[4]
 - Keep the container tightly closed when not in use.[4][5]
 - Avoid direct contact with skin and eyes.[6]
 - Keep away from sources of ignition such as heat, sparks, and open flames.[5]
 - Use measures to prevent the buildup of electrostatic charge.[6]
- Storage: Store the compound in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents.[7][8] Ensure the container is tightly sealed.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[4][7] Decontaminate the work surface.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, in accordance with the disposal guidelines in Section 5.







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